

Essential Safety and Logistical Information for Handling (6S)-Tetrahydrofolic Acid

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Compound of Interest

Compound Name: (6S)-Tetrahydrofolic acid

Cat. No.: B8772586

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the safe operational use and disposal of **(6S)-Tetrahydrofolic acid**, grounded in established laboratory safety protocols.

Personal Protective Equipment (PPE)

When handling **(6S)-Tetrahydrofolic acid**, a proactive approach to safety is recommended due to some inconsistencies in safety data sheets for related compounds. The following table summarizes the recommended personal protective equipment.

PPE Category	Minimum Recommendation	Enhanced Precaution (Recommended)
Eye Protection	Safety glasses	Chemical splash goggles or a face shield
Hand Protection	Impermeable and resistant gloves (e.g., nitrile)	Double gloving with chemically resistant gloves
Body Protection	Standard laboratory coat	Chemically resistant coveralls or apron
Respiratory Protection	Not generally required if handled in a well-ventilated area	Use a NIOSH-approved respirator if dust or aerosols may be generated or if ventilation is inadequate

Operational Plan for Handling

A systematic approach to handling **(6S)-Tetrahydrofolic acid** from receipt to disposal is critical for laboratory safety and experimental integrity.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product label matches the order specifications.
- Log the receipt of the chemical in the laboratory's inventory management system.

2. Storage:

- Store in a tightly closed container.[\[1\]](#)
- Follow the storage temperature and conditions as specified on the product insert.[\[1\]](#)
- Store away from incompatible materials.

3. Preparation and Use:

- Handle in a well-ventilated area, such as a chemical fume hood, especially when dealing with the solid form to avoid dust inhalation.[2]
- Wear the recommended PPE.
- Avoid contact with skin and eyes.[2]
- Use non-sparking tools if the substance is handled in an environment with flammable solvents.[2]
- Prevent the formation of dust and aerosols.[2]

4. Spill Cleanup:

- In case of a spill, evacuate non-essential personnel from the area.
- Ensure adequate ventilation.[2]
- Wearing appropriate PPE, collect the spilled material.
- For small spills of solid material, carefully sweep or vacuum the substance, avoiding dust generation.
- Place the collected material into a suitable, closed container for disposal.[2]
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- For larger spills, follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **(6S)-Tetrahydrofolic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of waste **(6S)-Tetrahydrofolic acid** in accordance with local, state, and federal regulations. While smaller quantities may sometimes be disposed of with household waste, it is best practice to treat it as chemical waste.[1]

- Contaminated Materials: Any materials, such as gloves, wipes, or containers, that have come into contact with **(6S)-Tetrahydrofolic acid** should be considered contaminated. These should be placed in a sealed container and disposed of as chemical waste according to official regulations.[1]
- Uncleaned Packaging: Dispose of uncleaned packagings as you would the chemical itself, following all official regulations.[1]

Physicochemical Properties for Safe Handling

Understanding the properties of **(6S)-Tetrahydrofolic acid** is crucial for its safe handling.

Property	Value
Molecular Weight	445.4 g/mol [1]
Form	Solid[1]
Flammability	Product is not flammable[1]
Explosion Hazard	Product does not present an explosion hazard[1]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **(6S)-Tetrahydrofolic acid** in a laboratory setting.



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Caption: Workflow for the safe handling of **(6S)-Tetrahydrofolic acid**.

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